

The Official IUPAC Naming of Moscovium: A Technical Guide

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An In-depth Whitepaper for Researchers and Scientific Professionals on the Synthesis, Discovery, and Formal Naming of Element 115.

This guide provides a comprehensive technical overview of the official naming of element 115, Moscovium (Mc), by the International Union of Pure and Applied Chemistry (IUPAC). It details the experimental protocols that led to its synthesis and discovery, presents the quantitative decay data of its isotopes, and outlines the logical workflow of the discovery experiments. This document is intended for researchers, scientists, and professionals in drug development and related scientific fields who require a detailed understanding of the processes behind the discovery of superheavy elements.

Introduction and Formal Naming

Moscovium (Mc), a synthetic, superheavy element with atomic number 115, was officially named on November 28, 2016, by the IUPAC.^[1] Prior to its official naming, it was known by the provisional systematic name Ununpentium (Uup).^{[2][3]} The name "Moscovium" honors the Moscow Oblast in Russia, the location of the Joint Institute for Nuclear Research (JINR), where the pivotal discovery experiments were conducted.^{[1][2]}

The discovery was the result of a collaborative effort between scientists at the JINR in Dubna, Russia, and the Lawrence Livermore National Laboratory (LLNL) in California, USA.[4][5] The first successful synthesis occurred in August 2003, with the findings published in February 2004.[3][6] The IUPAC/IUPAP Joint Working Party officially recognized the discovery in December 2015, attributing it to the JINR-LLNL collaboration and paving the way for its formal naming.[3][4]

Experimental Protocol: Synthesis of Moscovium

The synthesis of Moscovium was achieved through a "hot fusion" nuclear reaction. The following protocol is based on the discovery experiments conducted at the Flerov Laboratory of Nuclear Reactions (FLNR) within the JINR.[7]

2.1 Accelerator and Target

- **Projectile:** A beam of Calcium-48 (^{48}Ca) ions.
- **Accelerator:** The U400 heavy-ion cyclotron was used to accelerate the ^{48}Ca ions to the required energy.
- **Target:** A rotating target consisting of a layer of Americium-243 oxide ($^{243}\text{AmO}_2$) deposited on a 1.5 μm -thick titanium (Ti) foil.
- **Beam Energy:** The experiments utilized two primary bombarding energies: 248 MeV and 253 MeV.
- **Beam Dose:** A total beam dose of approximately 4.3×10^{18} ^{48}Ca projectiles was delivered to the target at the 248 MeV energy level.[8]

2.2 Separation and Detection

- **Separator:** The Dubna Gas-Filled Recoil Separator (DGFRS) was employed to separate the synthesized superheavy nuclei from the unreacted ^{48}Ca beam projectiles and other reaction byproducts.[9] The separator is filled with hydrogen gas at low pressure, and its magnetic fields guide the evaporation residues (the newly formed Moscovium atoms) to a focal plane detector.

- **Detection System:** At the focal plane, a position-sensitive silicon detector array was installed. This system was designed to measure the implantation of a Moscovium recoil nucleus and its subsequent chain of alpha (α) decays. The detector recorded the time, position, and energy of each decay event. The main detector was surrounded by side detectors to capture α -particles that might escape at wide angles, ensuring a high detection efficiency.

2.3 Identification Methodology The identification of Moscovium was not direct but was achieved by observing its characteristic decay chain. The synthesized Moscovium atoms are highly radioactive and undergo a sequence of α -decays into lighter, previously identified or characterized daughter nuclei. By correlating the parent recoil nucleus with the full chain of subsequent α -decays terminating in a known spontaneous fission (SF) event, the existence of the new element was unequivocally established.^[10]

Quantitative Data: Decay Properties

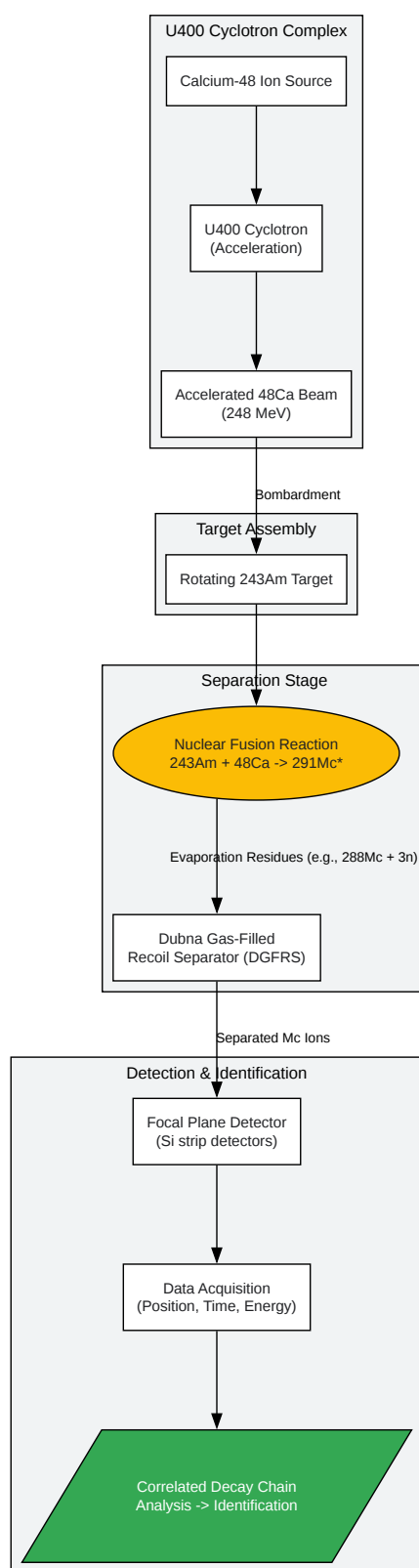
The initial experiments identified two isotopes of Moscovium, ^{288}Mc and ^{287}Mc , produced via the 3n and 4n evaporation channels, respectively. The production cross-sections were measured to be approximately 3 picobarns (pb) for ^{288}Mc and 1 pb for ^{287}Mc .^[8] The decay characteristics of these isotopes and their daughter products are summarized in the table below.

Isotope	Half-Life ($T_{1/2}$)	Decay Mode	Alpha-Decay Energy ($Q\alpha$)	Daughter Isotope
^{288}Mc	87 ms	α	10.46 MeV	^{284}Nh
^{284}Nh	0.48 s	α	9.79 MeV	^{280}Rg
^{280}Rg	6.3 ms	α	10.99 MeV	^{276}Mt
^{276}Mt	0.72 s	α	9.71 MeV	^{272}Bh
^{272}Bh	9.8 s	α	9.02 MeV	^{268}Db
^{268}Db	~29 h	SF / α	-	-
^{287}Mc	32 ms	α	10.59 MeV	^{283}Nh
^{283}Nh	0.10 s	α	10.02 MeV	^{279}Rg
^{279}Rg	0.17 s	α	10.32 MeV	^{275}Mt
^{275}Mt	29 ms	α	10.03 MeV	^{271}Bh
^{271}Bh	~1 s	SF	-	-

(Data compiled from the Physical Review C publication by Oganessian et al. and subsequent evaluations.)[\[8\]](#)[\[11\]](#)

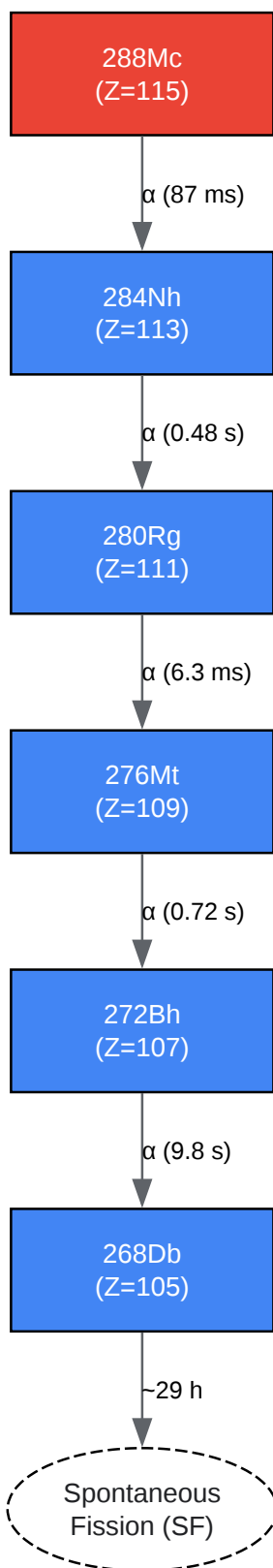
Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflow for Moscovium synthesis and the logical progression of its decay chain, as observed in the discovery experiments.



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Caption: Experimental workflow for the synthesis and identification of Moscovium.



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Caption: Alpha decay chain of the Moscovium-288 isotope terminating in spontaneous fission.

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